

# Technical Support Center: Flaminal® Application and Troubleshooting

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## Compound of Interest

Compound Name: *Flamenol*

Cat. No.: *B161736*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the application of Flaminal®, an enzyme alginogel for wound care. It addresses common challenges to ensure consistent and effective results in clinical and research settings.

## Troubleshooting Guide

Effective wound management with Flaminal® requires appropriate selection of the formulation and management of the wound environment. Below is a summary of potential issues, their causes, and recommended actions.

Issue	Observation	Potential Cause	Recommended Action	Expected Outcome
Wound Bed Too Dry	Dry, whitish alginate flakes appear on the wound bed.[1]	The wound has low levels of exudate, and the alginate is absorbing too much moisture. This is more common with Flaminal® Forte.[1]	Switch from Flaminal® Forte to Flaminal® Hydro.[1] Ensure the secondary dressing is moisture-retentive.[2]	The wound bed will become more hydrated, and the alginate flakes will disappear as the moisture balance is restored.[1]
Wound Bed Too Wet	Flaminal® Hydro liquefies too quickly.[1] The secondary dressing is leaking.[1] Maceration (softening and whitening of the skin) is visible on the wound edges.[3]	The wound is producing a high level of exudate for the current formulation.[1][4] The secondary dressing may not be absorbent enough.[4]	Switch from Flaminal® Hydro to Flaminal® Forte for higher absorption.[1][4] Use a more absorbent secondary dressing, such as a foam or superabsorbent dressing.[3]	Exudate is effectively managed, maceration is prevented, and the gel structure remains intact for a longer period.[1][3]
Wound Appears Larger	An increase in the wound's surface area is observed in the initial phase of treatment.[1][5]	This is a normal part of the healing process where the debriding action of Flaminal® removes necrotic (dead) tissue.[1][5]	Continue with the prescribed treatment protocol. This is an expected outcome of effective debridement.	The wound bed will be cleared of non-viable tissue, which is essential for healing to progress.[1][5]
Pain on Application or	The patient reports	Pain can be due to the wound	For dry wounds, use Flaminal®	Patient comfort is improved, and

During Dressing Changes	discomfort during or after the application of Flaminal®.	drying out, maceration of the wound edges from excessive moisture, or the wound being infected.[3]	Hydro.[3] For wet wounds, use Flaminal® Forte and a highly absorbent secondary dressing.[3] For sensitive wounds, apply a thick layer (4-5mm) of Flaminal® to the secondary dressing first, then place it on the wound.[3]	the wound environment is optimized for healing.
Overgranulation	Raised, dark red tissue appears in the wound bed. [5]	This can be a result of the stimulation of cell growth.[5]	Discontinue the use of Flaminal® and consult a wound care specialist. Applying local pressure to the wound bed can also help reduce overgranulation. [3][5]	The granulation tissue will reduce, allowing for normal epithelialization.

## Frequently Asked Questions (FAQs)

### 1. What is Flaminal® and how does it work?

Flaminal® is an enzyme alginogel, a primary wound dressing that combines a hydrated alginate matrix with an antimicrobial enzyme system.[2][6] Its triple mode of action includes continuous debridement, moisture balance, and antimicrobial protection.[7]

### 2. What are the components of the antimicrobial enzyme system in Flaminal®?

The system contains glucose oxidase and lactoperoxidase, stabilized by guaiacol (GLG system).[2] Glucose oxidase converts glucose, oxygen, and water into peroxide ions.[4] Lactoperoxidase then converts these ions into reactive oxygen species that destroy bacteria absorbed into the gel matrix.[4][6]

### 3. What is the difference between Flaminal® Hydro and Flaminal® Forte?

The two formulations differ in their alginate content and, therefore, their absorptive capacity.[8]

- Flaminal® Hydro is for slightly to moderately exuding wounds.[4]
- Flaminal® Forte has a higher alginate concentration and is suitable for moderately to highly exuding wounds.[4]

### 4. How often should Flaminal® be changed?

The dressing can remain in place as long as the gel structure is intact, which is typically 1 to 4 days, depending on the amount of exudate.[1] Wounds treated with Flaminal® Forte may require more frequent changes (every 1-2 days) than those treated with Flaminal® Hydro (every 3-4 days).[1]

### 5. Is it normal to see white flakes on the wound border?

Yes, dry, whitish alginate flakes on the wound border are normal and should not be removed.[1] They help to prevent maceration of the wound edges.[1] However, if these flakes appear on the wound bed itself, it indicates the wound is too dry, and a switch to Flaminal® Hydro may be necessary.[1]

### 6. Can Flaminal® be used on infected wounds?

Yes, Flaminal® can be used on infected wounds, but only under medical supervision.[2] Its antimicrobial enzyme system helps to reduce the bacterial load in the wound.[6]

## Detailed Application Protocols

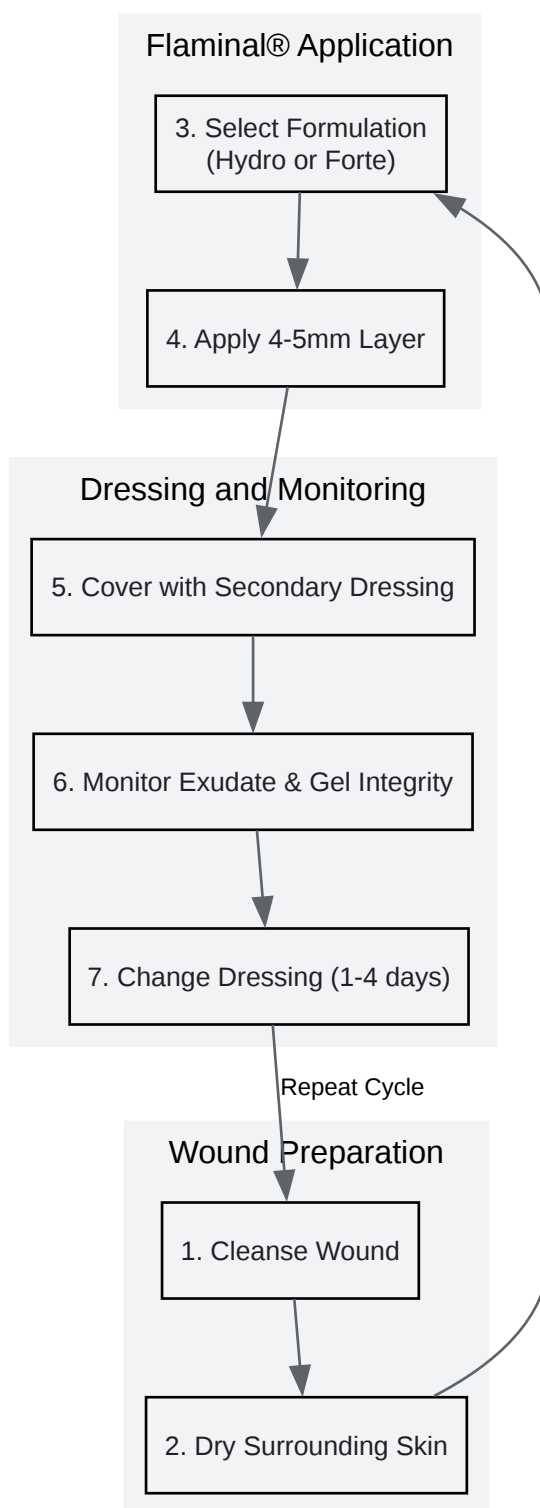
Protocol for Superficial Wounds:

- Wound Cleansing: Gently clean the wound with lukewarm water or a suitable wound cleanser according to local protocols.[5][9]
- Drying: Pat the surrounding skin dry with a clean towel or sterile gauze.[5][9]
- Formulation Selection: Choose Flaminal® Hydro for slightly to moderately exuding wounds or Flaminal® Forte for moderately to highly exuding wounds.[4]
- Application: Apply a thick layer (4-5 mm) of the selected Flaminal® formulation to cover the entire wound bed.[4][5]
- Secondary Dressing: Cover with an appropriate secondary dressing based on the level of exudate.[4] For Flaminal® Hydro, a moisture-retaining dressing can be used.[2] For Flaminal® Forte, a more absorbent dressing may be needed.

#### Protocol for Cavity Wounds, Undermined Wounds, and Sinuses:

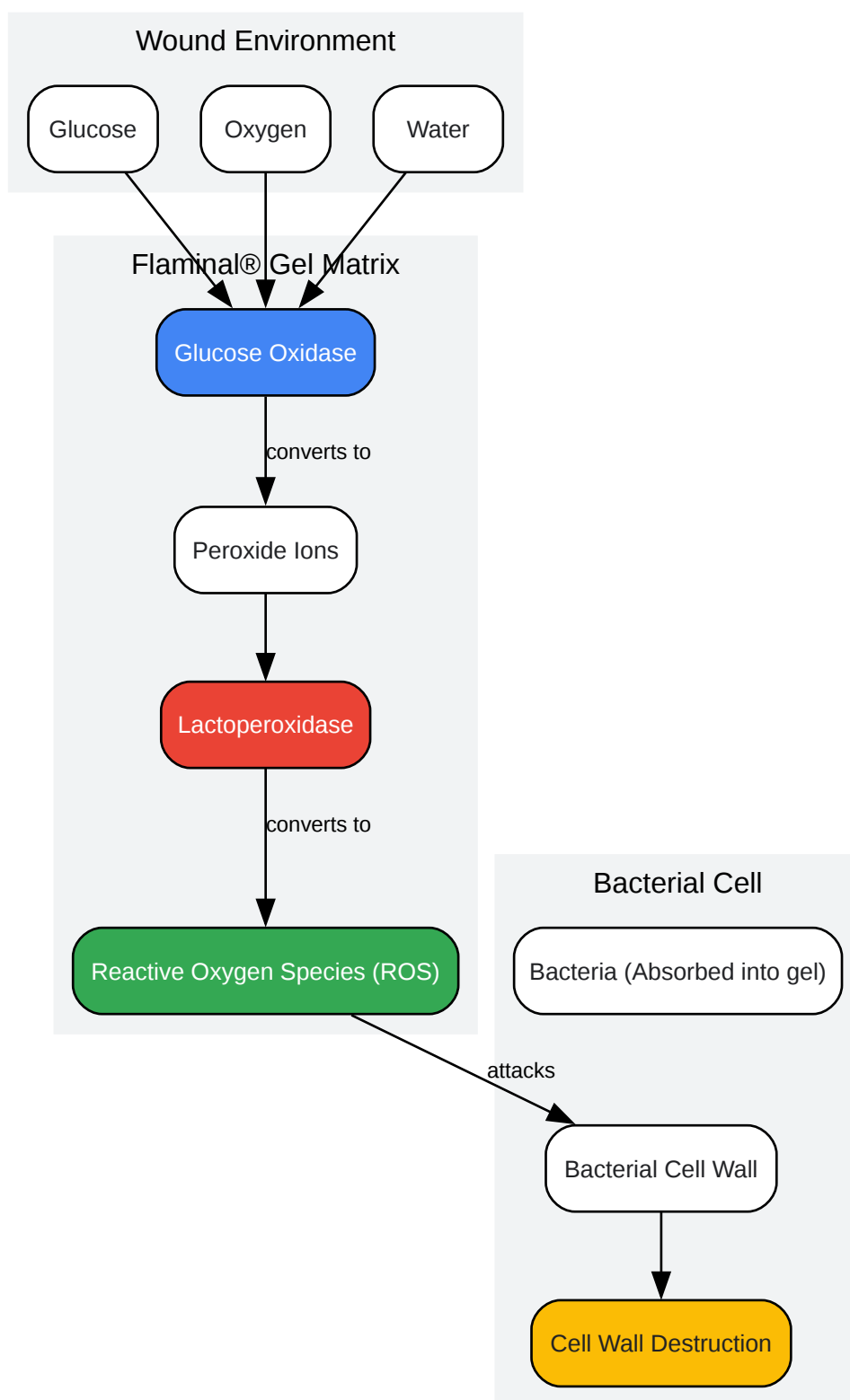
- Wound Irrigation: Irrigate and clean the wound cavity thoroughly, for instance, by using a syringe.[5]
- Drying: Gently pat the surrounding skin dry.[5]
- Application: Apply Flaminal® into the wound cavity using a syringe to ensure it fills the space.[5]
- Secondary Dressing: Cover with a secondary dressing as per the care plan.[5]

## Visualizations



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Caption: A workflow diagram for the clinical application of Flaminal®.



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Caption: The antimicrobial mechanism of action of Flaminal®.

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